

A Technical Guide to the Natural Sources and Extraction of Physalin F

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Physalin F*

Cat. No.: *B10825217*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Physalin F is a naturally occurring seco-steroid belonging to the withanolide class of compounds. It has garnered significant scientific interest due to its potent biological activities, including anti-inflammatory, immunomodulatory, and cytotoxic effects. This technical guide provides an in-depth overview of the natural sources of **Physalin F**, detailed methodologies for its extraction and purification, and an exploration of its known mechanisms of action.

Natural Sources of Physalin F

Physalin F is primarily isolated from plants belonging to the genus *Physalis* within the Solanaceae (nightshade) family. These herbaceous plants are widely distributed in tropical and subtropical regions of the world.

The most prominent and well-documented natural sources of **Physalin F** include:

- *Physalis angulata*: This species is a principal source from which **Physalin F** has been frequently isolated. The whole plant, including leaves, stems, and fruits, has been utilized for extraction.^{[1][2][3]}
- *Physalis minima*: Studies have shown that the mature leaves of this plant are a significant source of **Physalin F**.^[4] The content of various physalins, including F, can vary depending

on the developmental stage of the plant and the specific tissue.[4]

- *Physalis alkekengi*: Also known as the Chinese lantern plant, this species is another notable source of various physalins, including **Physalin F**. [5]
- *Physalis acutifolia*: Research has demonstrated the presence and antinociceptive properties of **Physalin F** isolated from this species. [6]
- *Physalis lancifolia*: This species has also been reported as a source of new physalins, including **Physalin F**. [7]

The concentration of **Physalin F** can differ based on the plant part, geographical location, and growth stage. For instance, in *Physalis minima*, **Physalin F** was found to be most abundant in the mature leaves. [4]

Extraction Methods

The extraction of **Physalin F** from its natural plant sources is the initial and critical step in its isolation. The most common methods employ solvent extraction, with the choice of solvent being crucial for achieving a good yield.

Solvent Extraction

Ethanol and dichloromethane are the most frequently reported solvents for the effective extraction of **Physalin F** and other physalins from plant material.

- **Ethanol Extraction**: The whole plant of *Physalis angulata* has been successfully extracted using ethanol to isolate **Physalin F**. [1][2] This method is advantageous due to the relatively low toxicity and high extraction efficiency of ethanol for a broad range of compounds, including withanolides.
- **Dichloromethane Extraction**: Dichloromethane has also been used to obtain crude extracts of *P. angulata* from which **Physalin F** was subsequently isolated. [3]

A general procedure for solvent extraction involves maceration or reflux extraction of the dried and powdered plant material with the chosen solvent, followed by filtration and concentration of the extract under reduced pressure.

QuEChERS Method

A more recent and efficient method for the extraction and cleanup of physalins from plant matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. While a specific protocol for **Physalin F** is not detailed, a validated QuEChERS method for Physalins B and D in *Physalis angulata* has been developed, which can be adapted for **Physalin F**.^[8] This method involves an extraction with a solvent (e.g., methanol), followed by a partitioning step with salts (e.g., MgSO₄ and NaCl) and a dispersive solid-phase extraction (d-SPE) cleanup step.^[8]

Purification Methods

Following the initial extraction, the crude extract contains a complex mixture of compounds. Therefore, chromatographic techniques are essential for the purification of **Physalin F**.

Column Chromatography

Column chromatography is a fundamental technique for the separation of physalins from the crude extract.

- **Stationary Phase:** Silica gel is the most commonly used stationary phase for the separation of physalins due to its polarity.^[9]
- **Mobile Phase:** A gradient of non-polar to polar solvents is typically used to elute the compounds from the column. Common solvent systems include mixtures of dichloromethane and acetone.^[10] The fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Physalin F**.

High-Performance Liquid Chromatography (HPLC)

For final purification and quantification, High-Performance Liquid Chromatography (HPLC) is the method of choice.

- **Column:** Reversed-phase columns, such as C18, are typically employed.^{[8][11][12]}
- **Mobile Phase:** A gradient elution with a mixture of an organic solvent (e.g., acetonitrile or methanol) and water, often with an acid modifier like formic acid, is used to achieve separation.^{[11][12]}

- Detection: UV detection is commonly used, with a detection wavelength around 220-230 nm for physalins.[\[12\]](#)[\[13\]](#)

Quantitative Data

The yield of **Physalin F** can vary significantly depending on the plant source, the part of the plant used, and the extraction and purification methods employed. While specific yield percentages for **Physalin F** are not consistently reported across the literature, data on the content of physalins in general and related compounds provide valuable insights.

Plant Species	Plant Part	Compound	Content/Yield	Reference
Physalis minima	Mature Leaf	Physalin F	High relative content	[4]
Physalis minima	Various tissues	Total Physalins	0.07 to 9.89 mg/g dry weight	[4]
Physalis alkekengi	Immature Calyx	Physalin D	0.7880 ± 0.0612%	[7] [14]
Physalis alkekengi	Mature Calyx	Physalin D	0.2028 ± 0.016%	[7] [14]
Physalis angulata	-	Physalin F	Isolated from fraction PAIV-2	[1] [2]

Experimental Protocols

Protocol for Extraction and Isolation of Physalin F from Physalis angulata

This protocol is a composite of methodologies described in the literature.

1. Plant Material Preparation:

- Collect the whole plant of *Physalis angulata*.
- Air-dry the plant material in the shade at room temperature.
- Grind the dried plant material into a coarse powder.

2. Extraction:

- Macerate the powdered plant material in 95% ethanol (1:10 w/v) at room temperature for 72 hours with occasional stirring.
- Filter the extract through Whatman No. 1 filter paper.
- Concentrate the filtrate under reduced pressure at 40-50°C using a rotary evaporator to obtain the crude ethanolic extract.

3. Fractionation:

- Suspend the crude extract in water and partition successively with solvents of increasing polarity, such as n-hexane, dichloromethane, and ethyl acetate.
- Concentrate each fraction to dryness. The dichloromethane fraction is often enriched with physalins.

4. Column Chromatography:

- Subject the dichloromethane fraction to column chromatography on silica gel (60-120 mesh).
- Elute the column with a gradient of n-hexane and ethyl acetate, gradually increasing the polarity.
- Collect fractions of 50-100 mL and monitor by TLC using a suitable solvent system (e.g., chloroform:methanol, 9:1).
- Combine fractions showing similar TLC profiles.

5. Preparative HPLC:

- Further purify the fractions containing **Physalin F** using preparative HPLC on a C18 column.
- Use a mobile phase of acetonitrile and water in a gradient elution.
- Monitor the elution at 225 nm.
- Collect the peak corresponding to **Physalin F** and concentrate to obtain the pure compound.

6. Structure Elucidation:

- Confirm the identity and purity of the isolated **Physalin F** using spectroscopic techniques such as NMR (^1H and ^{13}C), Mass Spectrometry, and comparison with literature data.

Signaling Pathways and Mechanisms of Action

Physalin F exerts its biological effects by modulating several key signaling pathways.

Inhibition of NF- κ B Pathway

One of the primary mechanisms of the anti-inflammatory and immunomodulatory effects of **Physalin F** is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.^[14] NF- κ B is a crucial transcription factor that regulates the expression of pro-inflammatory cytokines and other inflammatory mediators.

Induction of Apoptosis

Physalin F has demonstrated cytotoxic activity against various cancer cell lines by inducing apoptosis. The apoptotic mechanisms involve:

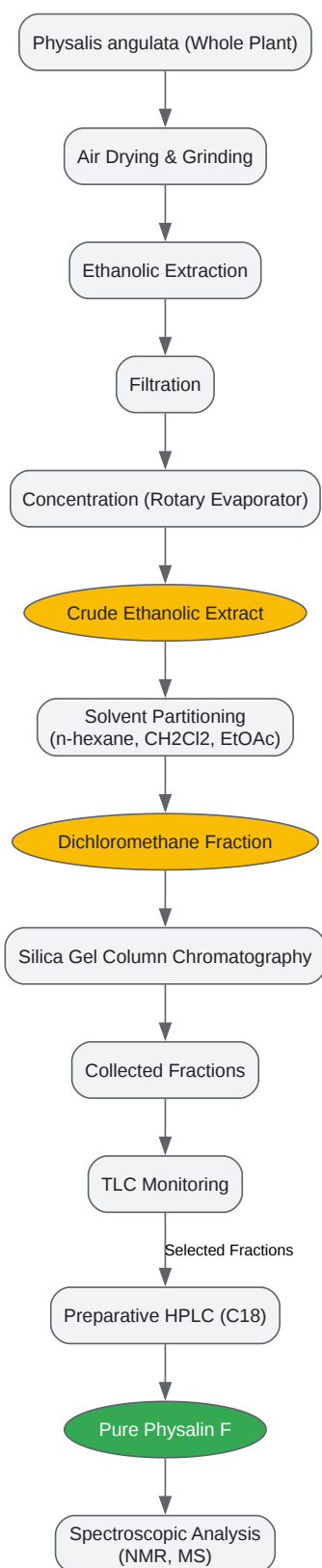
- **ROS-Mediated Mitochondrial Pathway:** **Physalin F** can induce the generation of Reactive Oxygen Species (ROS), leading to mitochondrial dysfunction and the activation of the intrinsic apoptotic pathway.^[14]
- **Activation of Caspases:** The apoptotic cascade is executed by caspases. **Physalin F** has been shown to activate key executioner caspases like caspase-3.^[14]
- **Modulation of Apoptosis-Related Proteins:** **Physalin F** can influence the expression of proteins involved in apoptosis, such as the proto-oncogene c-myc.^[14]

Other Signaling Pathways

Research also suggests the involvement of other signaling pathways in the biological activities of physalins, including the p53 pathway.^[14]

Visualizations

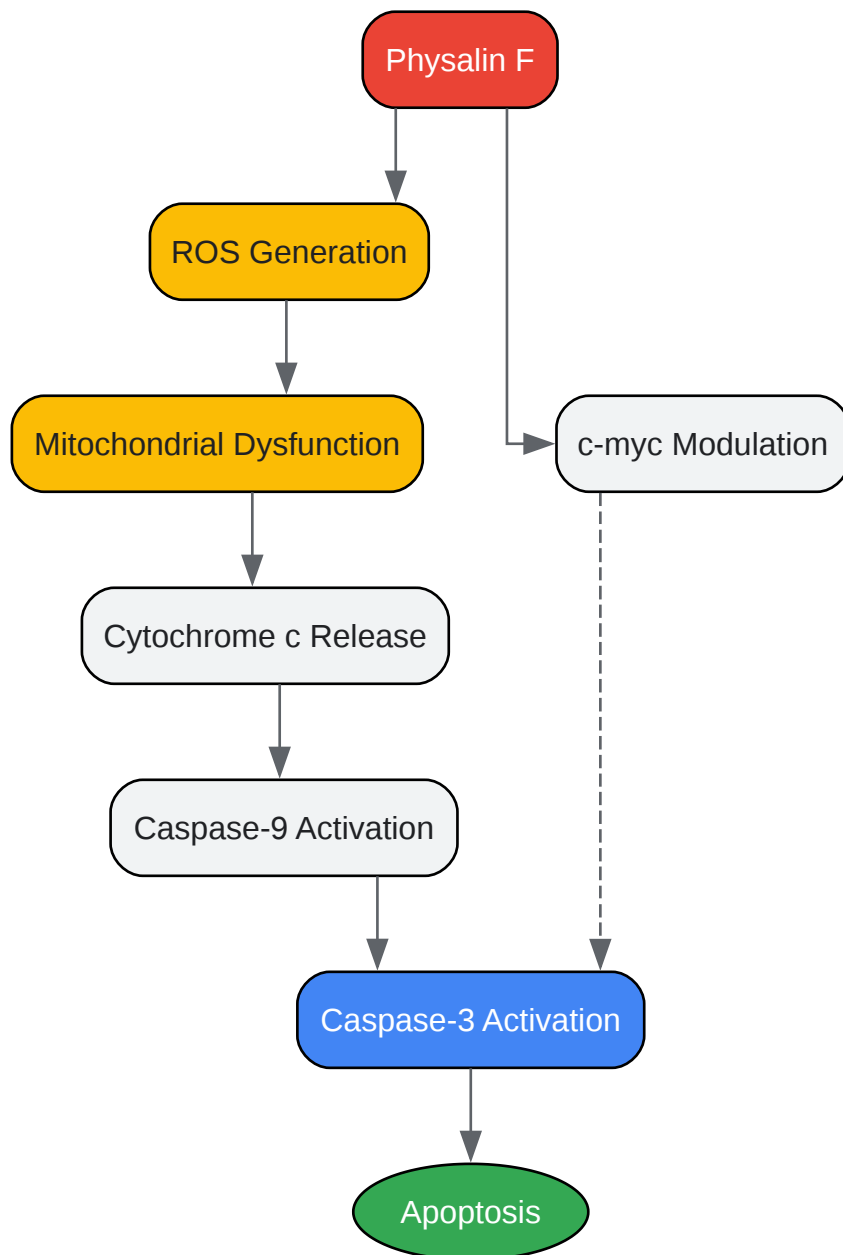
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the extraction and purification of **Physalin F**.

Signaling Pathway of Physalin F-Induced Apoptosis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antitumor agent, physalin F from *Physalis angulata* L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antitumor agent, physalin F from *Physalis angulata* L. | Semantic Scholar [semanticscholar.org]
- 3. *Physalis angulata* Linn. as a medicinal plant (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. taylorandfrancis.com [taylorandfrancis.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. public.pensoft.net [public.pensoft.net]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. benchchem.com [benchchem.com]
- 12. academicjournals.org [academicjournals.org]
- 13. CN103288846A - Method for extracting and purifying total physalin from physalis plants - Google Patents [patents.google.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to the Natural Sources and Extraction of Physalin F]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825217#natural-sources-and-extraction-methods-for-physalin-f]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com